

Tributylmethylammonium chloride molecular structure and weight.

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Compound of Interest

Compound Name: Tributylmethylammonium chloride

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In-Depth Technical Guide to Tributylmethylammonium Chloride

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Tributylmethylammonium chloride (TBAC) is a quaternary ammonium salt with significant applications in organic synthesis and various industrial processes. Its amphiphilic nature, arising from the combination of a charged hydrophilic head and bulky hydrophobic alkyl chains, makes it an effective phase-transfer catalyst. This guide provides a comprehensive overview of its molecular structure, weight, a plausible synthetic route, and methods for its characterization. Furthermore, it details its primary application as a phase-transfer catalyst with a representative experimental protocol and a workflow diagram. While direct modulation of specific biological signaling pathways is not a documented primary function, its toxicological profile and use as a biochemical reagent are briefly discussed.

Molecular Structure and Physicochemical Properties

Tributylmethylammonium chloride is composed of a central, positively charged nitrogen atom covalently bonded to three butyl groups and one methyl group. This cationic structure is ionically associated with a chloride anion.

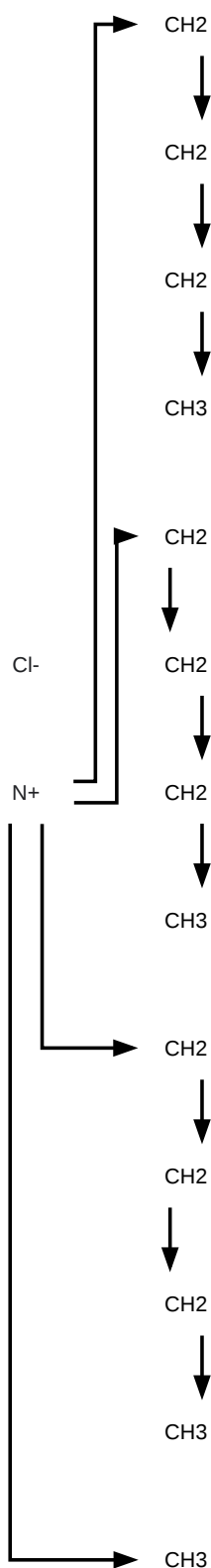
Quantitative Data Summary

The key physicochemical properties of **tributylmethylammonium chloride** are summarized in the table below for quick reference.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₃₀ ClN	[1] [2]
Molecular Weight	235.84 g/mol	[1]
CAS Number	56375-79-2	[1] [2]
IUPAC Name	tributyl(methyl)azanium;chloride	[1]
Appearance	Colorless to yellow liquid/crystals	[3]
Melting Point	95-99 °C (for crystalline form)	[4]
Boiling Point	84-85 °C at 101 mmHg	[4]

Molecular Structure Diagram

The two-dimensional chemical structure of **tributylmethylammonium chloride** is depicted below.



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Figure 1. 2D Structure of **Tributylmethylammonium Chloride**

Experimental Protocols

Proposed Synthesis of Tributylmethylammonium Chloride

The synthesis of **tributylmethylammonium chloride** can be achieved via the quaternization of tributylamine. This method involves the nucleophilic attack of the tertiary amine on a methylating agent.^[5] The following is a plausible experimental protocol adapted from standard procedures for the synthesis of quaternary ammonium salts.

Objective: To synthesize **tributylmethylammonium chloride** from tributylamine and chloromethane.

Materials:

- Tributylamine ($\text{C}_{12}\text{H}_{27}\text{N}$)
- Chloromethane (CH_3Cl)
- Anhydrous diethyl ether or acetonitrile
- Round-bottom flask with a reflux condenser and gas inlet
- Magnetic stirrer and heating mantle
- Ice bath

Procedure:

- In a clean, dry round-bottom flask, dissolve tributylamine (1 equivalent) in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Bubble chloromethane gas (a slight excess, ~1.1 equivalents) through the stirred solution. Alternatively, use a solution of a suitable methylating agent like methyl iodide and subsequently perform an ion exchange.

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 24-48 hours.
- The product, being a salt, will precipitate out of the nonpolar solvent.
- Collect the solid precipitate by vacuum filtration and wash with cold diethyl ether to remove any unreacted tributylamine.
- Dry the resulting white solid under vacuum to yield **tributylmethyammonium chloride**.

Characterization: The product's identity and purity can be confirmed using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Structural Characterization: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary technique for elucidating the structure of **tributylmethyammonium chloride** by providing information about the chemical environment of the hydrogen (^1H) and carbon (^{13}C) nuclei.

Expected NMR Data: The expected chemical shifts for **tributylmethyammonium chloride** in a deuterated solvent like chloroform (CDCl_3) are summarized below.^{[6][7]}

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment
^1H	~3.43	s	N-CH ₃
~3.28	t	N-CH ₂ -	
~1.70	m	-CH ₂ -CH ₂ -CH ₃	
~1.45	m	-CH ₂ -CH ₂ -CH ₃	
~1.00	t	-CH ₂ -CH ₂ -CH ₃	
^{13}C	~60-65	-	CH ₂ attached to N
~48-52	-	CH ₃ attached to N	
~23-26	-	-CH ₂ -CH ₂ -CH ₃	
~19-21	-	-CH ₂ -CH ₂ -CH ₃	
~13-15	-	-CH ₂ -CH ₂ -CH ₃	

Note: 's' denotes singlet, 't' denotes triplet, and 'm' denotes multiplet. Actual chemical shifts may vary based on solvent and concentration.

General Experimental Protocol for NMR Sample Preparation:

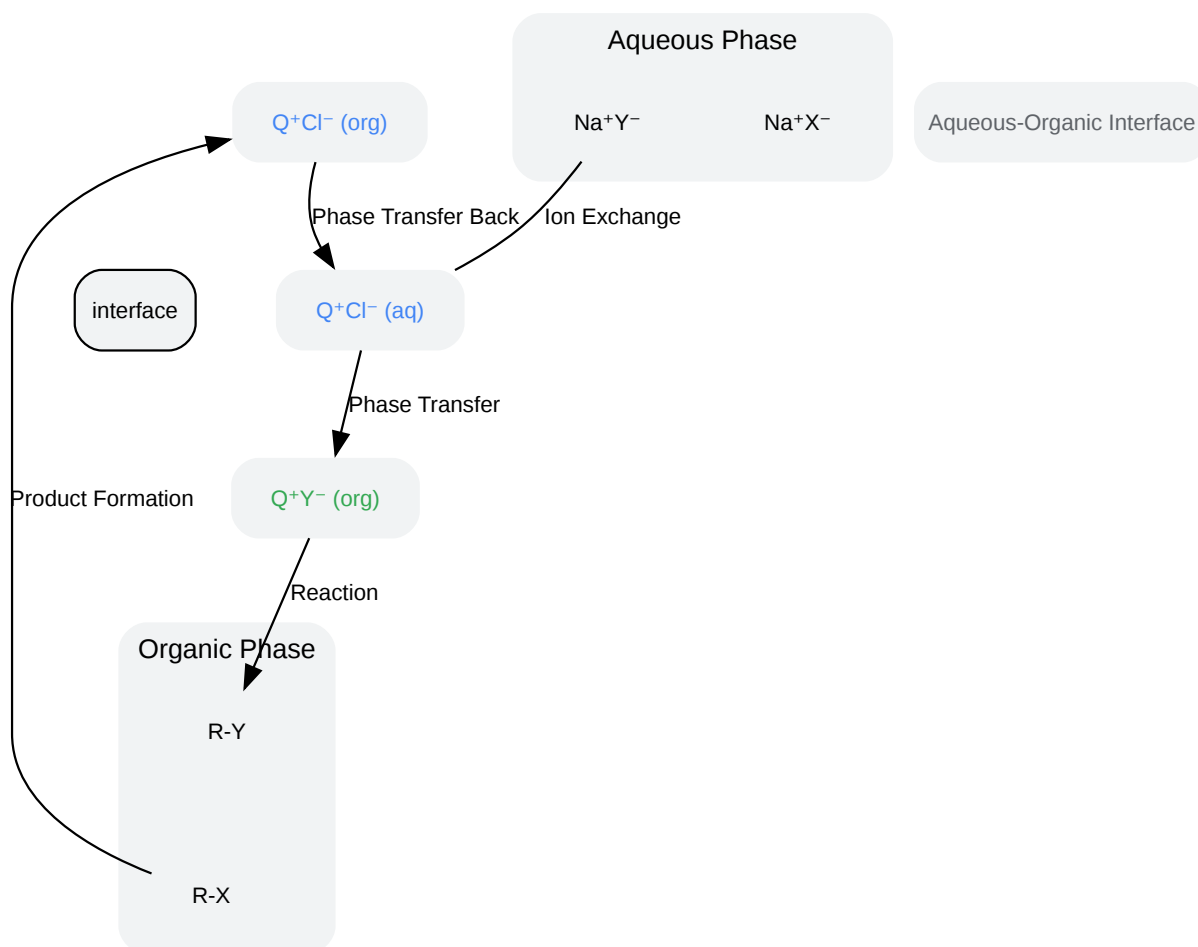
- Weigh approximately 5-10 mg of the synthesized **tributylmethylammonium chloride**.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, D₂O) in a clean vial.
- Transfer the solution into a 5 mm NMR tube using a Pasteur pipette.
- Ensure the solution is free of particulate matter.
- Cap the NMR tube and wipe the outside clean before inserting it into the NMR spectrometer.

Core Application: Phase-Transfer Catalysis

Tributylmethylammonium chloride's primary utility is as a phase-transfer catalyst (PTC).[8]
[9] It facilitates reactions between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase). The quaternary ammonium cation pairs with the reactant anion from the aqueous phase, and the resulting ion pair, being lipophilic, can migrate into the organic phase to react with the organic substrate.[10][11]

Workflow of Phase-Transfer Catalysis

The general mechanism of phase-transfer catalysis for a nucleophilic substitution reaction is illustrated below.



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Figure 2. General Workflow of Phase-Transfer Catalysis

Example Experimental Protocol: Nucleophilic Substitution

Objective: To perform the nucleophilic substitution of 1-bromooctane with sodium cyanide, catalyzed by **tributylmethylammonium chloride**.

Materials:

- 1-bromooctane
- Sodium cyanide (NaCN)
- **Tributylmethylammonium chloride** (TBAC, ~5 mol%)
- Toluene
- Deionized water
- Separatory funnel
- Magnetic stirrer and heating mantle

Procedure:

- Set up a round-bottom flask with a reflux condenser and a magnetic stirrer.
- Charge the flask with 1-bromooctane (1 equivalent), sodium cyanide (1.5 equivalents), and **tributylmethylammonium chloride** (0.05 equivalents).
- Add toluene and water to the flask to create a biphasic system.
- Heat the mixture to reflux (approximately 80-90 °C) with vigorous stirring for several hours.
- Monitor the reaction progress using gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.

- Transfer the mixture to a separatory funnel. Separate the organic layer from the aqueous layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product, 1-cyanooctane.
- Purify the product by vacuum distillation if necessary.

Biological Activity and Toxicological Profile

Tributylmethylammonium chloride is primarily used as a chemical reagent and catalyst. While some sources describe it as a biochemical reagent for life science research, there is a lack of specific, publicly available data on its role as a modulator of defined signaling pathways in the context of drug development.^[12]

Its biological effects are more commonly studied in the realm of toxicology. As a quaternary ammonium salt, it can exhibit properties of an irritant. Safety data sheets indicate that it can cause skin and serious eye irritation.^{[3][13]} Therefore, appropriate personal protective equipment should be used when handling this compound. Ecotoxicological studies are also relevant due to its industrial applications.^[14]

Conclusion

Tributylmethylammonium chloride is a well-characterized quaternary ammonium salt with a defined molecular structure and weight. Its synthesis is straightforward, typically involving the alkylation of tributylamine. The primary and most valuable application of this compound is as a phase-transfer catalyst, where it significantly enhances reaction rates in heterogeneous systems. While it is utilized in various chemical and industrial contexts, its direct application in modulating biological signaling pathways for therapeutic purposes is not established. This guide provides the foundational technical information required by researchers and professionals for the synthesis, characterization, and effective application of **tributylmethylammonium chloride** in a laboratory setting.

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